

Application Note: Measuring the BET Surface Area of Porous MIL-125(Ti)

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Compound of Interest

Compound Name: MIL-125(Ti)

Cat. No.: B15869458

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MIL-125(Ti), a titanium-based metal-organic framework (MOF), and its functionalized derivatives are renowned for their high porosity and large surface area, making them promising candidates for applications in gas storage, catalysis, and drug delivery. The Brunauer-Emmett-Teller (BET) theory is a critical analytical method for determining the specific surface area of such porous materials.^{[1][2][3]} This application note provides a detailed protocol for measuring the BET surface area of **MIL-125(Ti)**, ensuring accurate and reproducible results.

The BET method is based on the physical adsorption of a gas (typically nitrogen) onto the surface of a solid at cryogenic temperatures (usually 77 K, the boiling point of liquid nitrogen).^[2] By analyzing the gas adsorption isotherm, the number of gas molecules required to form a monolayer on the material's surface can be determined, from which the specific surface area is calculated.^[1]

Data Presentation

The BET surface area of **MIL-125(Ti)** and its derivatives can vary depending on the synthesis method and post-synthetic modifications. Below is a summary of reported values from various studies.

Material	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)	Reference
MIL-125(Ti)	1452	0.61	[4]
NH ₂ -MIL-125(Ti)	1530	0.74	[5]
NH ₂ -MIL-125(Ti)	1492	0.66	[6]
NH ₂ -MIL-125(Ti)	1302	-	[6]
NH ₂ -MIL-125(Ti)	1487 ± 13	0.56	[7][8]
Co@NH ₂ -MIL-125(Ti)	1480 ± 19	0.55	[7][8]
pristine MIL-125-NH ₂	1311	0.56	[9]
MIL-125-NH ₂ @HA	650	0.30	[9]
BNMT-9 (BiOI/NH ₂ -MIL-125(Ti))	112	-	[10]

Note: Variations in reported surface areas can be attributed to differences in synthesis procedures, activation conditions, and the presence of guest molecules or functional groups within the pores.

Experimental Protocols

Accurate BET surface area measurements are highly dependent on proper sample preparation and analysis procedures.

Sample Preparation and Activation (Degassing)

Prior to analysis, it is crucial to remove any guest molecules (e.g., solvents, water) from the pores of the **MIL-125(Ti)** without compromising the framework's integrity. This process is known as activation or degassing.

Objective: To obtain a clean and dry sample with accessible pores for gas adsorption.

Materials and Equipment:

- **MIL-125(Ti)** sample
- Sample tube (9 mm or 12 mm, appropriate for the instrument)
- Heating mantle or furnace
- Vacuum pump capable of reaching high vacuum ($<10^{-5}$ mbar)
- Schlenk line or dedicated degassing station (e.g., Micromeritics VacPrep)
- Analytical balance

Protocol:

- **Sample Weighing:** Accurately weigh approximately 50-100 mg of the **MIL-125(Ti)** sample into a pre-weighed sample tube.
- **Assembly:** Attach the sample tube to the degassing port of the instrument or a Schlenk line.
- **Initial Evacuation:** Begin evacuating the sample tube at room temperature to remove loosely bound solvent and atmospheric gases.
- **Heating Ramp:** Gradually increase the temperature of the heating mantle to the target degassing temperature. A typical ramp rate is 2-5 °C/min.
- **Degassing Conditions:** Heat the sample under high vacuum. For **MIL-125(Ti)** and its amino-functionalized counterpart, a common activation protocol involves heating at 150-200°C for 6-16 hours.^{[5][11]} It is advisable to first perform a thermogravimetric analysis (TGA) to determine the decomposition temperature of the specific **MIL-125(Ti)** sample to avoid framework collapse during heating.^[12]
- **Cooling:** After the degassing period, turn off the heater and allow the sample to cool down to room temperature under vacuum.

- **Backfilling and Weighing:** Once cooled, backfill the sample tube with an inert gas (e.g., nitrogen or argon). Quickly remove the tube, cap it, and weigh it to determine the activated sample mass. The sample is now ready for analysis.

BET Surface Area Measurement

Objective: To acquire a nitrogen adsorption-desorption isotherm at 77 K and calculate the BET surface area.

Materials and Equipment:

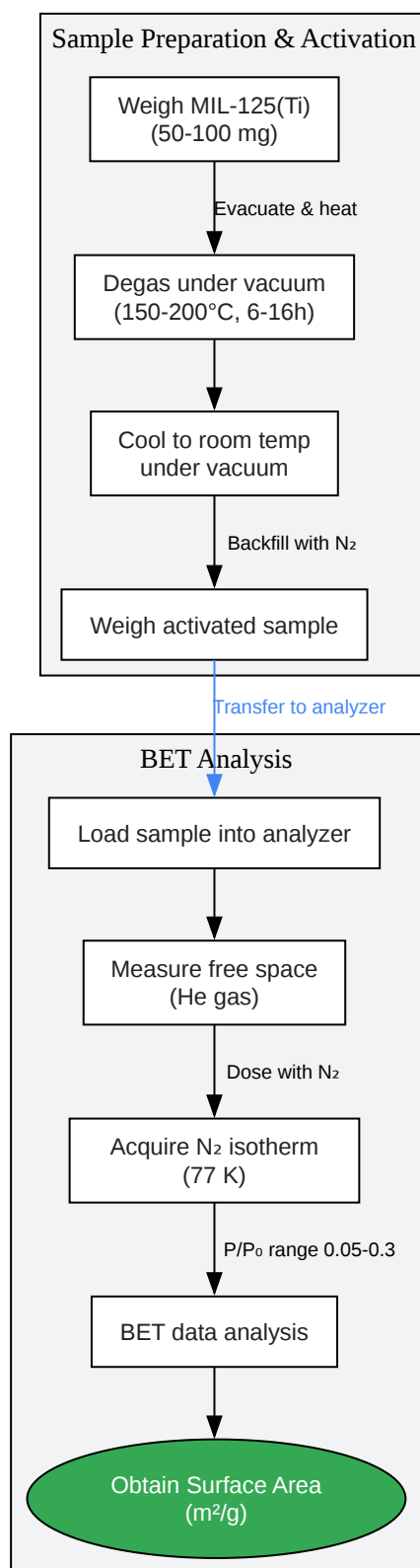
- Activated **MIL-125(Ti)** sample in a sealed sample tube
- Surface area and porosity analyzer (e.g., Micromeritics ASAP 2020, Quantachrome Autosorb-iQ)
- Liquid nitrogen
- High-purity nitrogen gas (adsorbate)
- Helium gas (for free space determination)

Protocol:

- **Instrument Preparation:** Ensure the instrument is properly calibrated and the liquid nitrogen dewar is full.
- **Sample Loading:** Transfer the sealed sample tube containing the activated **MIL-125(Ti)** to the analysis port of the instrument.
- **Free Space Measurement:** The instrument will first measure the "warm" and "cold" free space of the sample tube using helium gas, which does not adsorb on the sample surface. This step is crucial for accurately calculating the volume of gas adsorbed.
- **Isotherm Acquisition:**
 - Immerse the sample tube in the liquid nitrogen bath to maintain a constant temperature of 77 K.

- The instrument will then introduce known amounts of nitrogen gas into the sample tube in a stepwise manner.
- At each pressure point, the system is allowed to equilibrate, and the amount of gas adsorbed is calculated.
- A nitrogen adsorption isotherm is generated by plotting the volume of gas adsorbed (cm³/g STP) versus the relative pressure (P/P₀). For a typical BET analysis of microporous materials like **MIL-125(Ti)**, a multipoint BET plot is constructed from the adsorption data in the relative pressure range of 0.05 to 0.3.
- Data Analysis:
 - The instrument software will use the Brunauer-Emmett-Teller (BET) equation to analyze the linear portion of the isotherm data.
 - The BET equation is expressed as: $1 / [W((P_0/P) - 1)] = 1 / (W_m C) + (C - 1) / (W_m C) * (P/P_0)$ where:
 - W is the weight of gas adsorbed at a relative pressure P/P₀
 - W_m is the weight of the monolayer
 - C is the BET constant, which is related to the heat of adsorption
 - From the slope and intercept of the BET plot, the monolayer capacity (W_m) is calculated.
 - The total surface area (S_t) is then determined using the following equation: $S_t = (W_m * N_a * A_m) / M$ where:
 - N_a is Avogadro's number (6.022 x 10²³ molecules/mol)
 - A_m is the cross-sectional area of the adsorbate molecule (0.162 nm² for nitrogen)
 - M is the molar mass of the adsorbate

Mandatory Visualization



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Caption: Experimental workflow for BET surface area measurement of **MIL-125(Ti)**.

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